

Chemical structure and formula of Methyl hesperidin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl hesperidin*

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An In-depth Technical Guide to **Methyl Hesperidin**: Chemical Structure, Properties, and Analysis

Introduction

Methyl hesperidin is a semi-synthetic derivative of hesperidin, a flavanone glycoside abundantly found in citrus fruits like oranges and lemons.^{[1][2][3]} Hesperidin itself has limited applications in aqueous systems due to its poor water solubility. The methylation of hesperidin yields **Methyl hesperidin**, a compound with significantly enhanced water solubility, which broadens its utility in pharmaceuticals, cosmetics, and functional foods.^{[4][5][6]} This technical guide provides a comprehensive overview of the chemical structure, formula, physicochemical properties, synthesis, and analysis of **Methyl hesperidin**, tailored for researchers and drug development professionals.

Chemical Structure and Formula

Methyl hesperidin is a complex flavonoid derivative. Structurally, it is a flavanone glycoside where the aglycone part, hesperetin, is linked to the disaccharide rutinose (a combination of rhamnose and glucose). The "methyl" designation refers to the methylation of one or more hydroxyl groups on the hesperidin molecule.

- Chemical Formula: $C_{29}H_{36}O_{15}$ ^{[2][4][7][8][9][10][11]}
- Molecular Weight: 624.59 g/mol ^{[1][4][7][8][9][10][11][12]}

- IUPAC Name: (2S)-2-(3,4-dimethoxyphenyl)-5-hydroxy-7-{{(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-{{(2R,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl}oxy}methyl}oxan-2-yl}oxy}-3,4-dihydro-2H-1-benzopyran-4-one[7][11]
- CAS Number: 11013-97-1[2][4][7][8]
- Synonyms: Methylated Hesperidin, Vitamin P (Water Soluble)[4][8]

The structure is fundamentally that of hesperidin, but with a methoxy group replacing the hydroxyl group at the 3' position of the B-ring, which significantly alters its physical properties, most notably its solubility.[11]

Physicochemical Properties

The key advantage of **Methyl hesperidin** over its precursor is its improved solubility and stability.[2][6] A summary of its quantitative physicochemical properties is presented below.

Property	Value	Reference(s)
Molecular Formula	C ₂₉ H ₃₆ O ₁₅	[2][4][7][8][9][10][11]
Molecular Weight	624.59 g/mol	[1][4][7][8][9][10][11][12]
Appearance	Light yellow crystalline powder	[2][4]
Melting Point	>124°C (Sublimes)	[8]
Solubility	Water: 100 mg/mL	[7]
DMSO: 100 mg/mL	[7]	
Ethanol: Slightly soluble	[13][14]	
Ether: Insoluble	[13][14]	

Experimental Protocols

Synthesis of Methyl Hesperidin via Methylation with Dimethyl Sulfate

This protocol describes a common method for synthesizing **Methyl hesperidin** from hesperidin. The reaction involves methylation in an alkaline medium, which can also lead to the formation of hesperidin methyl chalcone, a related isomer.[5]

Methodology:

- **Dissolution:** Dissolve 500 mg of hesperidin in 5 mL of a 5% sodium hydroxide (NaOH) aqueous solution.[5]
- **Methylation:** Add 100 mg of dimethyl sulfate to the solution under continuous stirring. Maintain the reaction for 8 hours at room temperature.[5]
- **pH Adjustment:** After the reaction period, adjust the pH of the solution to 5 using an appropriate acid (e.g., sulfuric acid).[5][15] Let the mixture stand overnight with continued stirring.[5]
- **Filtration:** Filter the resulting mixture to remove any precipitates.[5]
- **Extraction:** Extract the aqueous filtrate three times with 30 mL of n-butanol.[5][13]
- **Solvent Removal:** Combine the n-butanol extracts and evaporate the solvent under reduced pressure using a rotary evaporator to yield a yellow, crude product.[5][13]
- **Purification:** The crude product can be further purified by recrystallization from 95% ethanol to obtain refined **Methyl hesperidin**.[13]

Analytical Quantification by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a reversed-phase HPLC method for the analysis and quantification of **Methyl hesperidin**, often used to assess the efficiency of the methylation reaction by measuring the amount of unreacted hesperidin.[5][6]

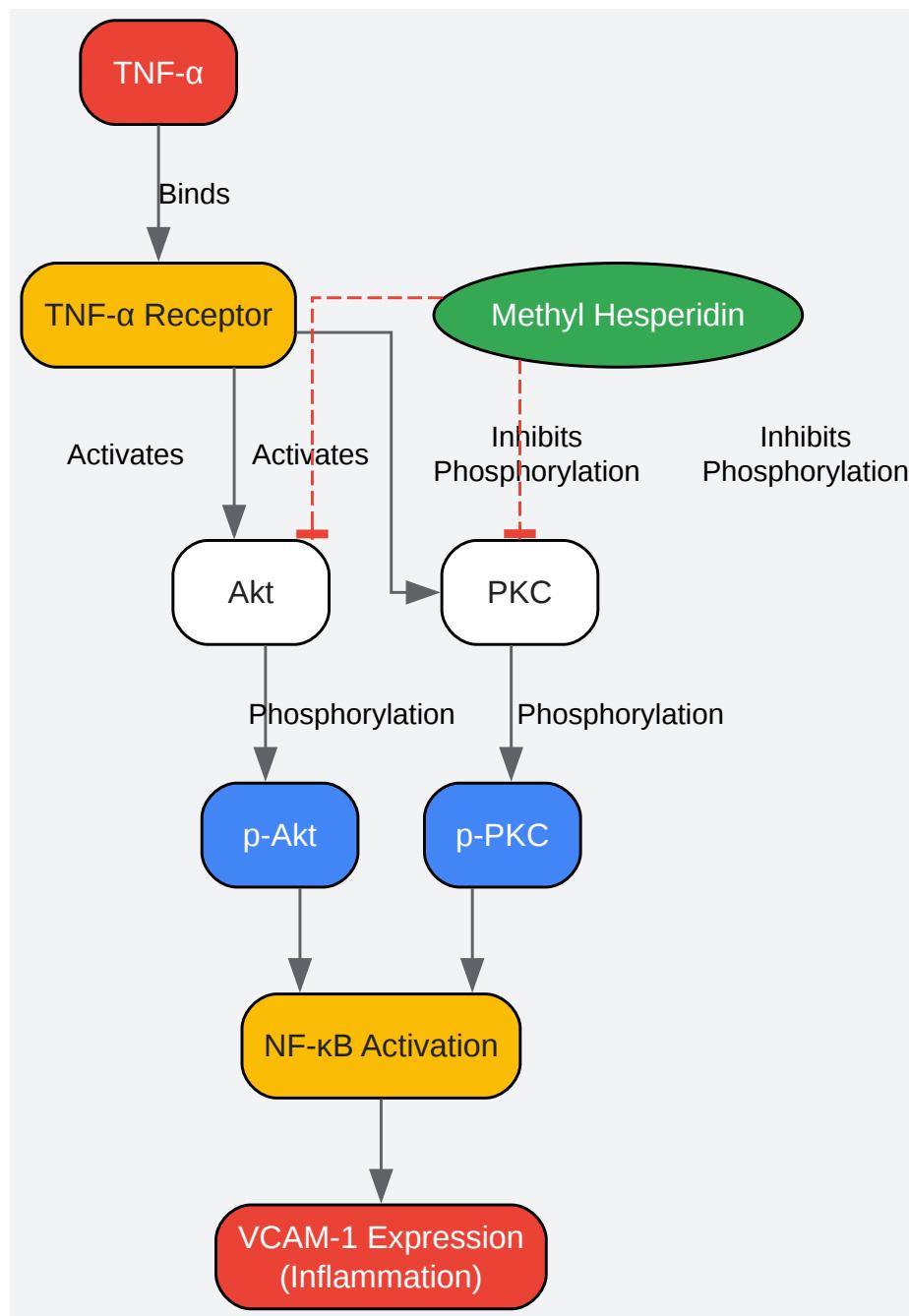
Methodology:

- **Sample Preparation:** Dissolve 50 mg of the final methylated product in 50 mL of methanol. Adjust the pH to 7.0 and filter the solution through a 0.2 μ m syringe filter before injection.[6]

- Chromatographic Conditions:
 - Column: Shim-pack CLC-ODS (150 mm x 4.6 mm, 5 μ m particle size).[5][6]
 - Mobile Phase: An isocratic mixture of methanol and 10 mM phosphate buffer (pH 2.6) in a 37:63 (v/v) ratio.[5][6]
 - Flow Rate: 1.0 mL/min.[5][6]
 - Column Temperature: 25°C.[6]
 - Injection Volume: 25 μ L.[6]
- Detection: Monitor the column effluent using a UV detector at a wavelength of 280 nm.[5][6]
- Quantification: The concentration of **Methyl hesperidin** and any remaining hesperidin is determined by comparing the peak areas to those of a standard calibration curve.

Biological Activity and Signaling Pathway

Methyl hesperidin has been shown to possess anti-inflammatory properties. Notably, it can inhibit the expression of Vascular Cell Adhesion Molecule-1 (VCAM-1) induced by Tumor Necrosis Factor-alpha (TNF- α). This inhibition is achieved by preventing the phosphorylation of key signaling proteins, Akt and Protein Kinase C (PKC).[1][3][7]



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Caption: Inhibition of TNF-α induced VCAM-1 expression by **Methyl hesperidin**.

Conclusion

Methyl hesperidin represents a significant modification of the natural flavonoid hesperidin, transforming it into a highly water-soluble compound with enhanced potential for therapeutic and commercial applications. Its well-defined chemical structure, characterized properties, and

established synthesis and analytical protocols make it a valuable molecule for research and development. The ability to modulate inflammatory pathways, such as the TNF- α signaling cascade, underscores its potential as an active ingredient in advanced pharmaceutical and cosmeceutical formulations.

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- To cite this document: BenchChem. [Chemical structure and formula of Methyl hesperidin]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1231646#chemical-structure-and-formula-of-methyl-hesperidin>]

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